

Experimental validation of the physicochemical properties of 2-Acetamido-6-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetamido-6-methylpyridine

Cat. No.: B189426

[Get Quote](#)

A Comparative Analysis of the Physicochemical Properties of 2-Acetamido-6-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the physicochemical properties of **2-Acetamido-6-methylpyridine** and a structurally related alternative, 2-Amino-6-methylpyridine. The data presented is supported by established experimental protocols, offering a comprehensive resource for research and development applications.

Physicochemical Properties: A Comparative Overview

The fundamental physicochemical characteristics of **2-Acetamido-6-methylpyridine** and 2-Amino-6-methylpyridine are summarized below. These properties are crucial in determining the behavior and suitability of these compounds in various experimental and formulation settings.

| Property | 2-Acetamido-6-methylpyridine | 2-Amino-6-methylpyridine |
|-------------------|---|--|
| IUPAC Name | N-(6-methyl-2-pyridinyl)acetamide[1] | 6-methylpyridin-2-amine[2] |
| Synonyms | 6-Acetamido-2-picoline, N-(6-methyl-2-pyridyl)acetamide[3] | 6-Amino-2-picoline, 2-Amino-6-picoline[4][5] |
| Molecular Formula | C ₈ H ₁₀ N ₂ O[1] | C ₆ H ₈ N ₂ [2] |
| Molecular Weight | 150.18 g/mol [1] | 108.14 g/mol [2] |
| Appearance | Off-white to white crystalline powder | Off-white to yellow crystalline solid[6] |
| Melting Point | 87.0 - 91.0 °C | 40 - 45 °C[4][7] |
| Boiling Point | 321.6 ± 22.0 °C at 760 mmHg | 208 - 209 °C[4][8] |
| Water Solubility | Favorable solubility characteristics noted, though quantitative data is not readily available.[9] | Freely soluble[4][6] |
| pKa | Not available | 7.41 (at 25°C)[5][10] |
| LogP | 0.8 (Computed)[1] | 1.08 (Experimental), 0.4 (Computed)[2][6] |

Experimental Protocols for Physicochemical Property Determination

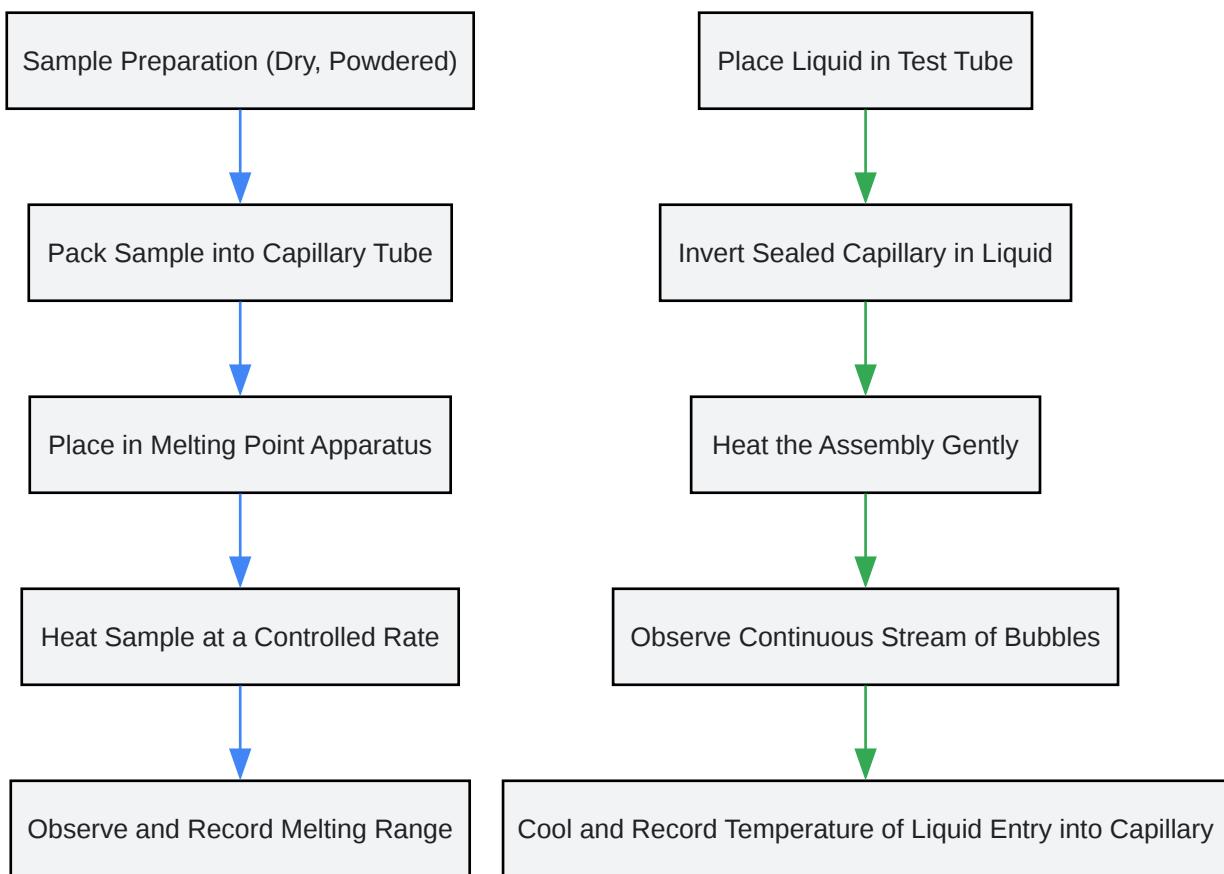
Accurate determination of physicochemical properties is paramount in chemical research. The following sections detail the standard experimental methodologies for the properties listed above.

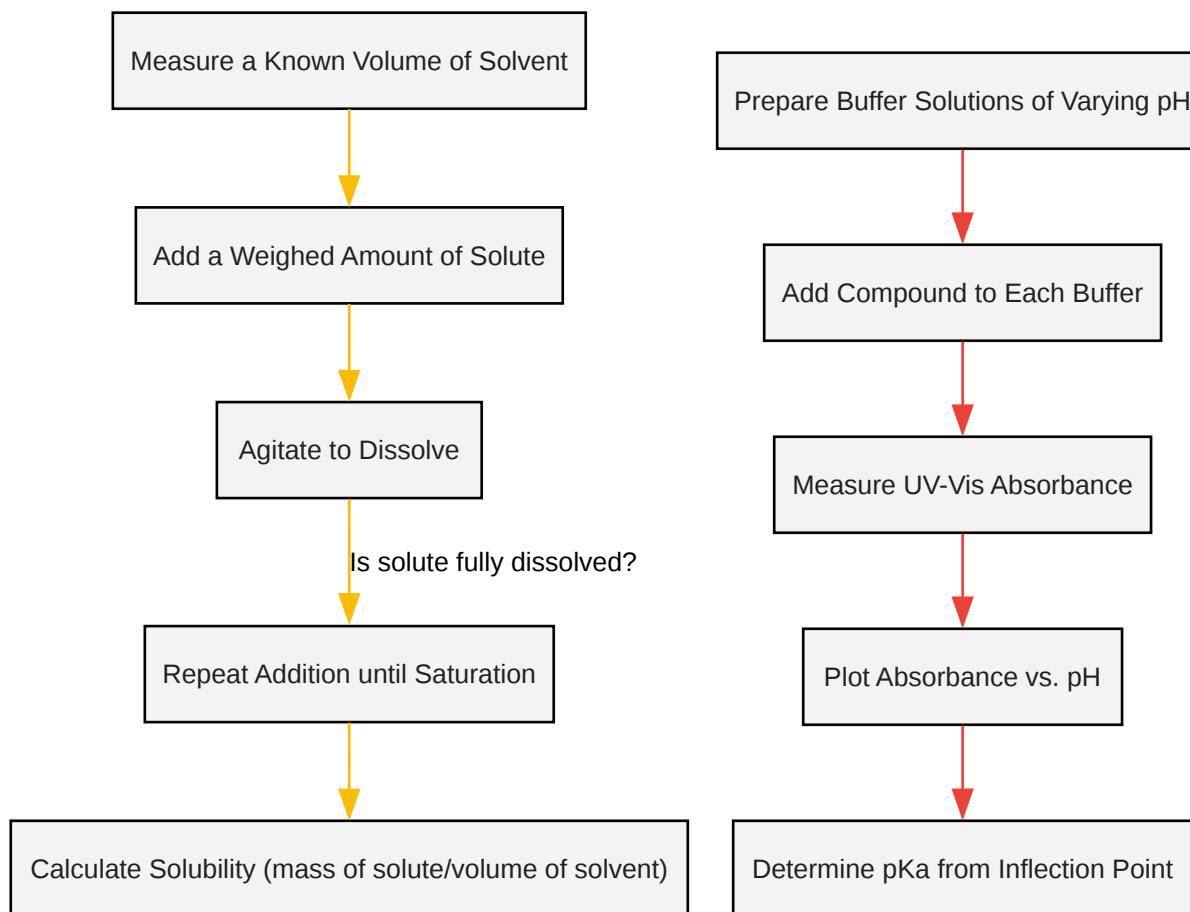
Melting Point Determination

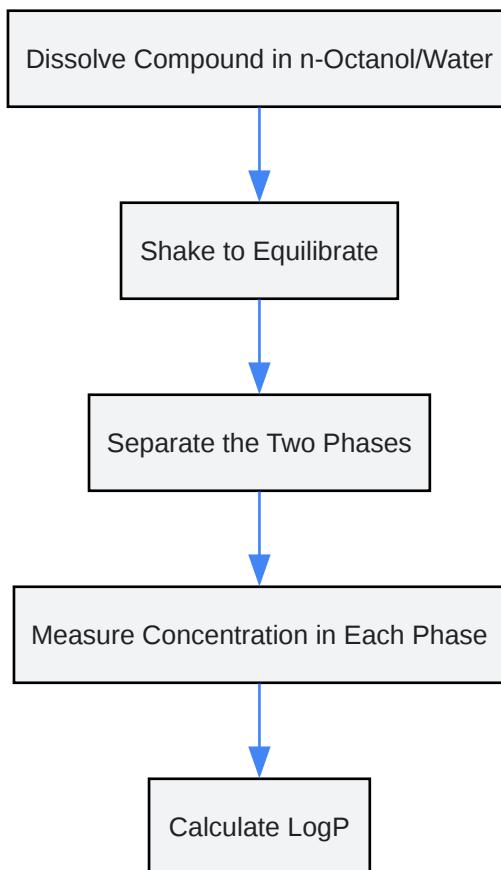
The melting point is a critical indicator of purity. The capillary method is a widely used technique for its determination.

Methodology:

- A small, powdered sample of the crystalline solid is packed into a capillary tube sealed at one end.
- The capillary tube is placed in a heating apparatus, such as a Mel-Temp or Thiele tube, in close proximity to a thermometer.
- The sample is heated at a controlled rate.
- The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded as the melting point range. A narrow range typically indicates a high degree of purity.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Acetamido-6-methylpyridine | C8H10N2O | CID 220486 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-6-methylpyridine | C6H8N2 | CID 15765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Acetamido-6-methylpyridine 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. 2-Amino-6-picoline, 98% 5 g | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.fi]
- 5. chemicalbook.com [chemicalbook.com]

- 6. jubilantingrevia.com [jubilantingrevia.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. 2-Amino-6-methylpyridine | 1824-81-3 [chemicalbook.com]
- 9. chemimpex.com [chemimpex.com]
- 10. 2-Amino-6-methylpyridine CAS#: 1824-81-3 [m.chemicalbook.com]
- To cite this document: BenchChem. [Experimental validation of the physicochemical properties of 2-Acetamido-6-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189426#experimental-validation-of-the-physicochemical-properties-of-2-acetamido-6-methylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com